

Cefpodoxime: A Comprehensive Technical Guide to its Chemical Structure and Stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cefpodoxime

Cat. No.: B017579

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the chemical structure and stability characteristics of **Cefpodoxime**. **Cefpodoxime** is a third-generation cephalosporin antibiotic, administered orally as its prodrug, **Cefpodoxime Proxetil**.^{[1][2]} Understanding its fundamental chemical properties, particularly its stability under various stress conditions, is critical for the development of robust and effective pharmaceutical formulations.

Chemical Structure

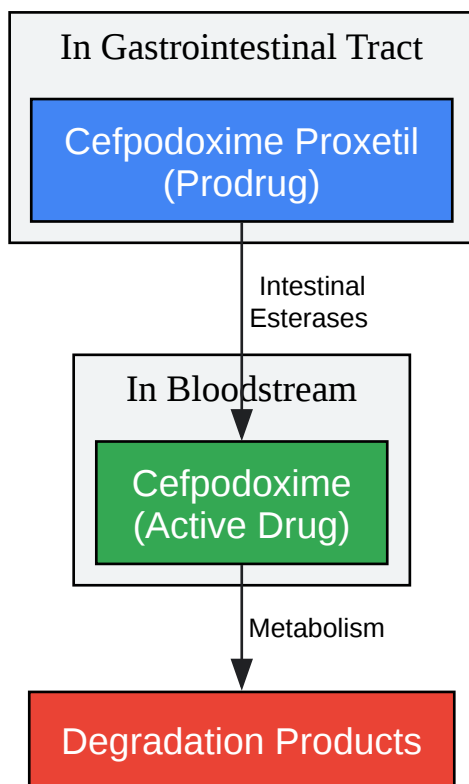
Cefpodoxime Proxetil is the active pharmaceutical ingredient in oral formulations. It is an ester prodrug that is hydrolyzed in vivo by esterases in the intestinal epithelium to release the active moiety, **Cefpodoxime**.^{[3][4]} This conversion is essential for its bioavailability, which is approximately 50%.^[3]

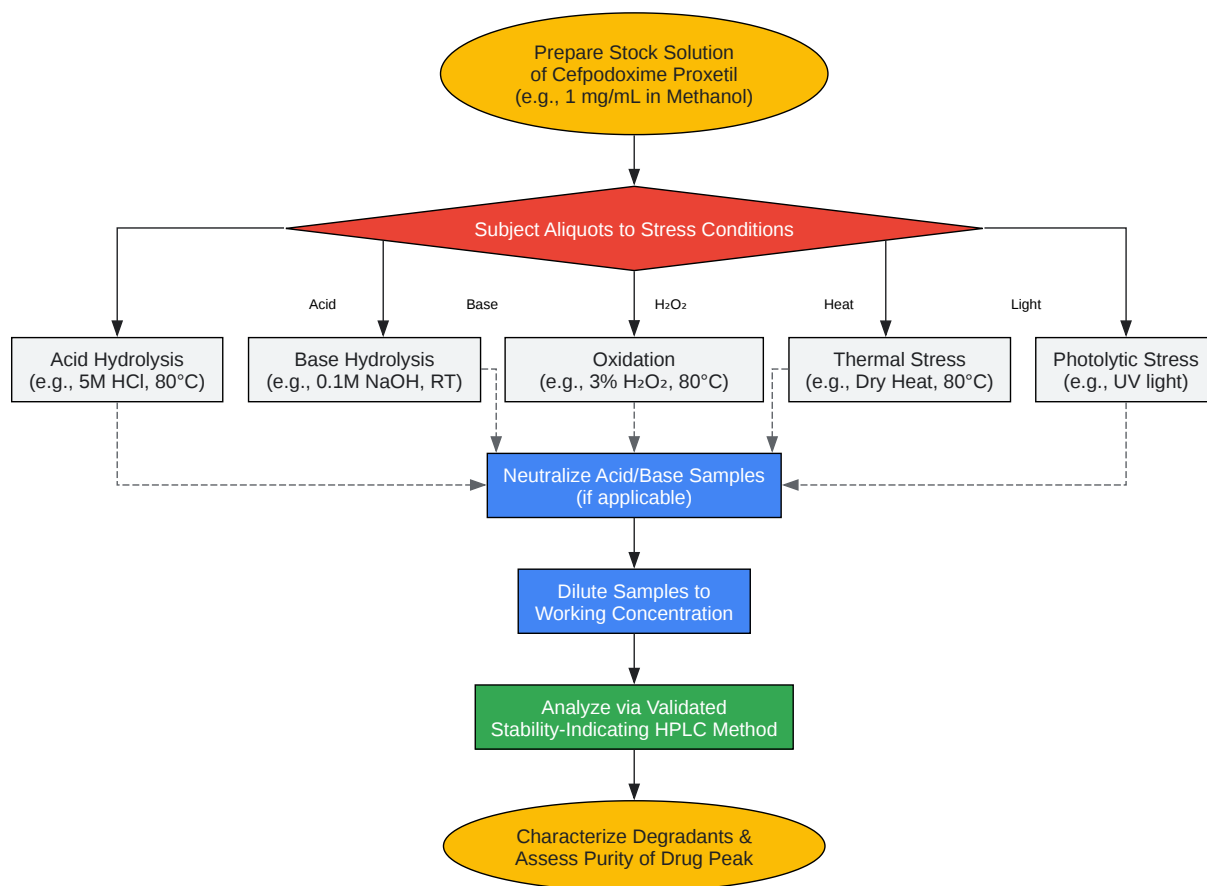
The core structure is a cephem skeleton, characteristic of cephalosporin antibiotics, which contains a beta-lactam ring fused to a dihydrothiazine ring.^[5] Modifications to the side chains at positions 3 and 7 of this core structure determine the antibacterial spectrum and pharmacokinetic properties of the drug.^[6]

Table 1: Chemical Identifiers for **Cefpodoxime** and **Cefpodoxime Proxetil**

Identifier	Cefpodoxime	Cefpodoxime Proxetil
IUPAC Name	(6R,7R)-7-[[[(2Z)-2-(2-amino-1,3-thiazol-4-yl)-2-methoxyiminoacetyl]amino]-3-(methoxymethyl)-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid[1][6]	1-propan-2-yl oxycarbonyloxyethyl (6R,7R)-7-[[[(2Z)-2-(2-amino-1,3-thiazol-4-yl)-2-methoxyiminoacetyl]amino]-3-(methoxymethyl)-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylate[4]
Molecular Formula	C ₁₅ H ₁₇ N ₅ O ₆ S ₂ [6]	C ₂₁ H ₂₇ N ₅ O ₉ S ₂ [4]
Molecular Weight	427.45 g/mol [1]	557.6 g/mol [4]
CAS Number	80210-62-4[1][6]	87239-81-4[4]
Canonical SMILES	CO/N=C(/c1csc(n1)N)\C(=O)N[C@H]1[C@H]2SCC(=C(N2C1=O)C(=O)O)COC[7]	CC(C)OC(=O)OC(C)OC(=O)C1=C(COC)CS[C@H]2--INVALID-LINK--NC(=O)C(=NOC)c3csc(n3)N[2]

Below is a diagram illustrating the bioactivation of the prodrug.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cefpodoxime - Wikipedia [en.wikipedia.org]
- 2. go.drugbank.com [go.drugbank.com]
- 3. A review of the pharmacokinetics of cefpodoxime proxetil - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Cefpodoxime Proxetil | C₂₁H₂₇N₅O₉S₂ | CID 6526396 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. lupinepublishers.com [lupinepublishers.com]
- 6. Cefpodoxime | C₁₅H₁₇N₅O₆S₂ | CID 6335986 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. cefpodoxime | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- To cite this document: BenchChem. [Cefpodoxime: A Comprehensive Technical Guide to its Chemical Structure and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b017579#cefpodoxime-chemical-structure-and-stability-characteristics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com